

An In-depth Technical Guide to the Safe Handling of Ethyl 2-oxohexanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-oxohexanoate*

Cat. No.: *B1278483*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Ethyl 2-oxohexanoate**, a common intermediate in organic synthesis.

Chemical and Physical Properties

Ethyl 2-oxohexanoate is a colorless to light yellow liquid.^{[1][2]} Understanding its physical and chemical properties is the first step in ensuring safe handling.

Property	Value	Source
Molecular Formula	C8H14O3	[1] [3]
Molecular Weight	158.19 g/mol	[3]
Boiling Point	96°C	[1]
Density	0.981 g/cm ³	[1]
Flash Point	81°C	[1]
Appearance	Light yellow to green yellow liquid	[1]
Solubility	Almost insoluble in water; soluble in many organic solvents like ethanol and ether.	[2] ChemBK

Hazard Identification and Classification

Ethyl 2-oxohexanoate is classified as a hazardous substance. The Global Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Skin corrosion/irritation	Category 2	H315: Causes skin irritation [3] [4]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation [3] [4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation [3]
Acute toxicity (Oral)	Category 5	H303: May be harmful if swallowed [4]

GHS Pictogram:



Signal Word: Warning[3]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Wear appropriate personal protective equipment (PPE).[4]
- Ensure adequate ventilation and use in a well-ventilated area.[4] A local exhaust ventilation system is recommended.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][5] No smoking.[4]
- Take precautionary measures against static discharge.[4][5]
- Wash hands thoroughly after handling.[4]

Storage:

- Keep the container tightly closed.[4][5]
- Store in a cool, dry, and well-ventilated place.[4][5]
- Store in a sealed container, preferably at room temperature.[1]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to protect laboratory personnel.

Control Parameter	Recommended Measures
Engineering Controls	Use a closed system or local exhaust ventilation. ^[4] Safety showers and eye wash stations should be readily available. ^[4]
Eye/Face Protection	Wear chemical safety goggles or a face shield. ^[4]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. ^[4]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
Hygiene Measures	Change contaminated clothing and wash hands after handling the substance. ^[5]

First-Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. ^[4] If the person feels unwell, seek medical advice. ^[4]
Skin Contact	Take off immediately all contaminated clothing. ^[5] Wash the affected area with plenty of water. ^[4] If skin irritation occurs, get medical advice. ^[4]
Eye Contact	Rinse cautiously with water for several minutes. ^[4] Remove contact lenses if present and easy to do. ^[4] Continue rinsing. ^[4] If eye irritation persists, get medical advice. ^[4]
Ingestion	Rinse mouth. ^[4] Call a POISON CENTER or doctor if you feel unwell. ^[4]

Fire-Fighting Measures

Ethyl 2-oxohexanoate is a combustible liquid.[\[4\]](#)

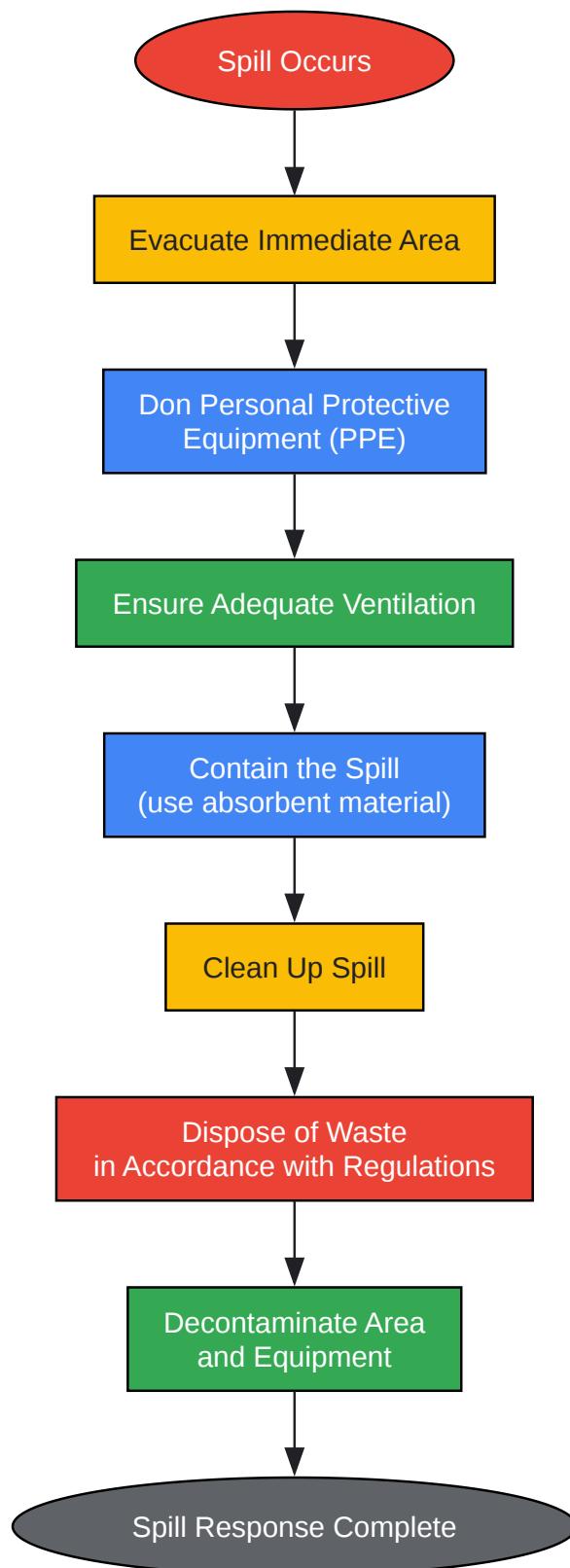
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a heavy water stream as it may spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[\[5\]](#) Forms explosive mixtures with air at elevated temperatures.[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[6\]](#)

Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Evacuate the area.[\[5\]](#) Ensure adequate ventilation.[\[5\]](#) Avoid breathing vapors.[\[5\]](#) Wear appropriate personal protective equipment.[\[5\]](#)
- Environmental Precautions: Prevent the product from entering drains or waterways.[\[4\]](#)[\[5\]](#)
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite, or commercial absorbent).[\[4\]](#) Collect the absorbed material and place it in a suitable container for disposal.[\[5\]](#)

Below is a workflow for handling a chemical spill of **Ethyl 2-oxohexanoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Toxicological Information

Detailed toxicological studies on **Ethyl 2-oxohexanoate** are limited. However, based on its classification, it is known to cause skin, eye, and respiratory irritation.[3] It may be harmful if swallowed.[4]

Disposal Considerations

Dispose of **Ethyl 2-oxohexanoate** and its containers in accordance with local, regional, and national regulations.[4] It is recommended to entrust disposal to a licensed waste disposal company.[4]

Experimental Protocols

Specific experimental protocols for determining the safety data of **Ethyl 2-oxohexanoate** are typically based on standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For example:

- Flash Point: Determined using methods like the Cleveland Open Cup (OECD 102) or Pensky-Martens Closed Cup (ASTM D93).
- Acute Oral Toxicity: Often assessed using OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).
- Skin Irritation: Evaluated according to OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation: Tested using OECD Guideline 405 (Acute Eye Irritation/Corrosion).

Researchers should consult these or equivalent standardized protocols when generating safety data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 2-oxohexanoate CAS#: 5753-96-8 [amp.chemicalbook.com]
- 2. chembk.com [chembk.com]
- 3. Ethyl 2-oxohexanoate | C8H14O3 | CID 10236026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tcichemicals.com [tcichemicals.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Ethyl 2-oxohexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278483#ethyl-2-oxohexanoate-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com